

Technical Support Center: Enalaprilat Solubility for In Vitro Assays

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Compound of Interest

Compound Name: *Enalaprilat*

Cat. No.: *B1671235*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in enhancing the solubility of **enalaprilat** for in vitro assays.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **enalaprilat**?

A1: For preparing a high-concentration stock solution of **enalaprilat**, Dimethyl Sulfoxide (DMSO) is recommended. **Enalaprilat** is soluble in DMSO at a concentration of 70 mg/mL (200.91 mM).[1] It is crucial to use fresh, anhydrous DMSO as moisture can reduce the solubility.

Q2: Can I dissolve **enalaprilat** in aqueous solutions like water or PBS?

A2: **Enalaprilat** is very slightly to slightly soluble in water.[2] While a 5 mg/mL concentration in water has been reported, achieving higher concentrations can be challenging.[1] For direct dissolution in aqueous buffers like PBS (pH 7.2), the solubility is approximately 1 mg/mL. It is not recommended to store aqueous solutions for more than one day.

Q3: Is **enalaprilat** soluble in ethanol?

A3: No, **enalaprilat** is reported to be insoluble in ethanol.[1]

Q4: What is the stability of **enalaprilat** in solution?

A4: **Enalaprilat**, the active metabolite of enalapril, is susceptible to degradation under certain conditions. Studies on its prodrug, enalapril, show that it is more stable in acidic solutions and degrades in alkaline conditions. The degradation of enalapril in an aqueous solution is slight when exposed to UV and visible radiation for 7 days. For intravenous use, **enalaprilat** is stable for 24 hours at room temperature in D5W, NS, D5NS, or D5LR.

Q5: How should I store **enalaprilat** powder and its stock solutions?

A5: **Enalaprilat** powder should be stored at 2-8°C.[2] DMSO stock solutions should be stored at -20°C to maintain stability. Aqueous solutions should be freshly prepared and used within 24 hours.

Troubleshooting Guide

Issue 1: My **enalaprilat** is not dissolving completely in the chosen solvent.

Possible Cause	Troubleshooting Step
Solvent is not optimal.	Switch to a more suitable solvent. DMSO is the recommended primary solvent for high-concentration stock solutions.
Solubility limit has been exceeded.	Try to dissolve a smaller amount of enalaprilat in the same volume of solvent. Refer to the solubility data table below.
Presence of moisture in the solvent.	Use fresh, anhydrous DMSO. Moisture can significantly reduce the solubility of enalaprilat. [1]
Low temperature.	Gently warm the solution to 37°C to aid dissolution. Do not overheat, as it may cause degradation.

Issue 2: My **enalaprilat** precipitates when I dilute the DMSO stock solution into my aqueous cell culture medium.

Possible Cause	Troubleshooting Step
The final concentration in the aqueous medium is too high.	Ensure the final concentration of enalaprilat in your assay does not exceed its solubility limit in the aqueous medium.
Rapid addition of the stock solution.	Add the DMSO stock solution to the aqueous medium dropwise while vortexing or stirring to ensure rapid and even distribution.
The pH of the final solution is not optimal.	The pH of the medium can affect the solubility of enalaprilat. Adjust the pH of your final solution if possible, keeping in mind the experimental requirements.
High concentration of DMSO in the final solution.	Keep the final concentration of DMSO in your cell culture medium as low as possible (typically below 0.5%) to avoid solvent-induced precipitation and cytotoxicity.

Quantitative Data Summary

Table 1: Solubility of **Enalaprilat** in Various Solvents

Solvent	Solubility	Molar Concentration	Reference
DMSO	70 mg/mL	200.91 mM	[1]
Water	5 mg/mL	14.35 mM	[1]
Water	0.876 mg/mL (Predicted)	2.51 mM	[3][4]
PBS (pH 7.2)	~1 mg/mL	~2.87 mM	
Ethanol	Insoluble	-	[1]
Methanol	Sparingly soluble	-	[2]
Acetonitrile	Practically insoluble	-	[2]

Experimental Protocols

Protocol 1: Preparation of a 100 mM **Enalaprilat** Stock Solution in DMSO

- Materials:
 - **Enalaprilat** powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
 - Vortex mixer
- Procedure:
 1. Weigh out the required amount of **enalaprilat** powder in a sterile microcentrifuge tube. For 1 mL of a 100 mM solution, you will need 34.84 mg of **enalaprilat** (Molar Mass: 348.4 g/mol).
 2. Add the appropriate volume of anhydrous DMSO to the tube.
 3. Vortex the solution until the **enalaprilat** is completely dissolved. Gentle warming to 37°C can be applied if necessary.
 4. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 5. Store the aliquots at -20°C.

Protocol 2: Dilution of **Enalaprilat** Stock Solution into Cell Culture Medium

- Materials:
 - 100 mM **Enalaprilat** stock solution in DMSO
 - Pre-warmed cell culture medium
 - Sterile tubes

- Procedure:

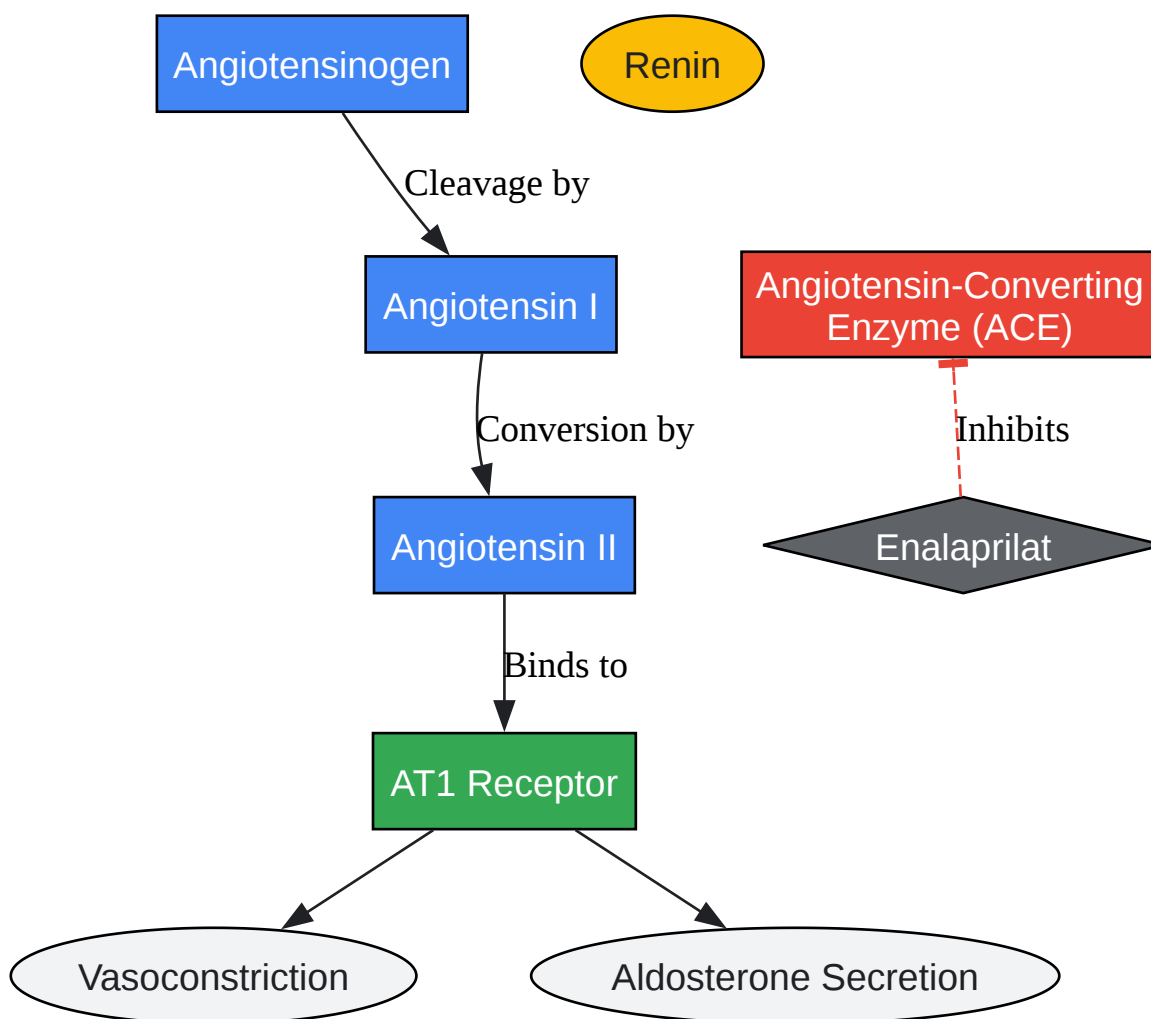
1. Determine the final concentration of **enalaprilat** required for your experiment.
2. Calculate the volume of the DMSO stock solution needed. For example, to prepare 1 mL of a 100 μ M solution, you will need 1 μ L of the 100 mM stock solution.
3. In a sterile tube, add the required volume of pre-warmed cell culture medium.
4. While gently vortexing the medium, add the calculated volume of the **enalaprilat** DMSO stock solution dropwise.
5. Ensure the final concentration of DMSO in the cell culture medium is below 0.5%.
6. Use the freshly prepared **enalaprilat**-containing medium for your in vitro assay immediately.

Visualizations



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Caption: Experimental workflow for preparing **enalaprilat** solutions.



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Caption: Mechanism of action of **Enalaprilat**.

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